

# A Technical Guide to (-)-Pinene: IUPAC Nomenclature, Physicochemical Properties, and Synthetic Applications

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## Compound of Interest

Compound Name: (-)-Pinene

Cat. No.: B8432373

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This guide provides a comprehensive overview of **(-)-Pinene**, a naturally occurring bicyclic monoterpene. It is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis. This document details its chemical identity, physical properties, and a key synthetic transformation.

## Core Identification

**(-)-Pinene**, a prominent enantiomer of alpha-pinene, is a vital chiral starting material in asymmetric synthesis and is found in the essential oils of many coniferous trees.

- IUPAC Name: (1S,5S)-2,6,6-Trimethylbicyclo[3.1.1]hept-2-ene[1]
- CAS Number: 7785-26-4[1]

## Physicochemical Data

The following table summarizes the key physical and chemical properties of (-)- $\alpha$ -Pinene.

Property	Value	Units
Molecular Formula	C <sub>10</sub> H <sub>16</sub>	
Molar Mass	136.23	g·mol <sup>-1</sup>
Appearance	Clear, colorless liquid	
Density	0.858	g/mL (at 20 °C)[2]
Melting Point	-62.80	°C[2]
Boiling Point	155	°C[2]
Specific Optical Rotation	-35° to -51.28° (neat, 20°C, 589 nm)[1][3]	degrees

## Experimental Protocol: Oxidation of (-)-α-Pinene to (-)-Verbenone

This protocol details a two-step synthesis for the oxidation of (-)-α-Pinene to (-)-Verbenone, a valuable intermediate in the synthesis of various natural products and pharmaceuticals. The procedure is adapted from the synthesis of the corresponding enantiomer.

### Part 1: Synthesis of an Intermediate Acetate Mixture

- In a 1000-mL Morton flask equipped with a mechanical stirrer, condenser, internal thermometer, and a gas inlet, combine 25.0 g (0.183 mol) of (-)-α-Pinene and 350 mL of dry benzene.
- Warm the mixture to 65°C using a heating mantle.
- Over a 20-minute period, add 77.8 g (0.175 mol) of lead tetraacetate to the flask via Gooch tubing.
- After the addition is complete, stir the mixture at 65°C for an additional 30 minutes.
- Cool the reaction mixture to room temperature and filter it through a pad of Celite to remove the lead oxide precipitate.

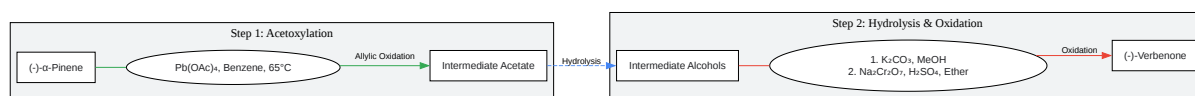
- Wash the filter cake with benzene.
- Concentrate the filtrate by rotary evaporation to yield the crude acetate mixture.

#### Part 2: Hydrolysis and Oxidation to (-)-Verbenone

- Dissolve the crude acetate from Part 1 in 200 mL of methanol and add 10 g of potassium carbonate.
- Stir the mixture at room temperature for 4 hours.
- Remove the methanol by rotary evaporation.
- Dissolve the residue in ether, and wash the ether solution with water and then brine.
- Dry the ether solution over anhydrous magnesium sulfate, filter, and evaporate the solvent to yield a mixture of alcohols.
- Dissolve the alcohol mixture in 300 mL of ether in a 1000-mL round-bottomed flask and cool to 0°C.
- Prepare a solution of 27.5 g (0.092 mol) of sodium dichromate dihydrate in 100 mL of water and 10.2 mL of concentrated sulfuric acid. Add this solution to the alcohol mixture over 30 minutes, maintaining the temperature at 0°C.
- Stir the reaction mixture at 0°C for 1 hour, then allow it to warm to room temperature and stir overnight.
- Dilute the reaction with 200 mL of water and transfer to a separatory funnel.
- Separate the layers and extract the aqueous phase three times with 200 mL of ether.
- Combine the organic layers and wash with saturated sodium bicarbonate solution and then brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate by rotary evaporation to yield (-)-Verbenone.

## Visualized Synthesis Pathway

The following diagram illustrates the two-step synthesis of (-)-Verbenone from (-)- $\alpha$ -Pinene.



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Caption: Synthesis of (-)-Verbenone from (-)- $\alpha$ -Pinene.

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## References

- 1. (1S)-(-)- $\alpha$ -Pinene, 98% 500 mL | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 2.  $\alpha$ -Pinene - Wikipedia [en.wikipedia.org]
- 3.  $\alpha$ -Pinene [drugfuture.com]
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